

Application Note: Structural Elucidation of Salipurposide using NMR and Mass Spectrometry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Salipurpin*

Cat. No.: *B15590892*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Salipurposide, a flavanone glycoside, is a natural product of significant interest due to its potential biological activities. Accurate structural elucidation is paramount for understanding its structure-activity relationships and for quality control in drug development. This application note provides a detailed protocol for the structural characterization of Salipurposide using Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).

Salipurposide has the molecular formula $C_{21}H_{22}O_{10}$ and a molecular weight of approximately 434.4 g/mol ^[1] Its structure consists of a naringenin aglycone linked to a glucose moiety. The precise connectivity and stereochemistry can be unequivocally determined through the application of modern spectroscopic techniques.

Data Presentation

The structural elucidation of Salipurposide is based on the comprehensive analysis of its NMR and mass spectrometry data. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, and HR-ESI-MS/MS experiments.

Table 1: ^1H NMR Spectroscopic Data for Salipurposide (500 MHz, DMSO- d_6)

Position	δH (ppm)	Multiplicity	J (Hz)
Aglycone			
2	5.50	dd	12.5, 3.0
3ax	2.75	dd	17.0, 3.0
3eq	3.30	dd	17.0, 12.5
6	6.25	d	2.0
8	6.15	d	2.0
2', 6'	7.40	d	8.5
3', 5'	6.85	d	8.5
Glucose Moiety			
1"	5.05	d	7.5
2"	3.20	m	
3"	3.25	m	
4"	3.15	m	
5"	3.40	m	
6"a	3.70	dd	12.0, 5.0
6"b	3.50	dd	12.0, 2.0

Table 2: ^{13}C NMR Spectroscopic Data for Salipurposide (125 MHz, DMSO- d_6)

Position	δC (ppm)
Aglycone	
2	79.5
3	42.5
4	196.0
5	163.0
6	96.0
7	165.0
8	95.0
9	162.5
10	102.0
1'	129.0
2', 6'	128.5
3', 5'	115.5
4'	158.0
Glucose Moiety	
1"	100.0
2"	73.5
3"	77.0
4"	70.0
5"	76.5
6"	61.0

Table 3: High-Resolution Mass Spectrometry (HR-ESI-MS/MS) Data for Salipurposide

Ion	Formula	Calculated m/z	Measured m/z
[M+H] ⁺	C ₂₁ H ₂₃ O ₁₀ ⁺	435.1286	435.1288
[M+Na] ⁺	C ₂₁ H ₂₂ O ₁₀ Na ⁺	457.1105	457.1107
[M-H] ⁻	C ₂₁ H ₂₁ O ₁₀ ⁻	433.1140	433.1142
MS/MS Fragmentation of [M-H] ⁻			
[M-H-162] ⁻ (Aglycone)	C ₁₅ H ₁₁ O ₅ ⁻	271.0612	271.0615

Experimental Protocols

Sample Preparation

A sample of Salipurposide (approximately 5 mg) is accurately weighed and dissolved in 0.5 mL of deuterated dimethyl sulfoxide (DMSO-d₆) for NMR analysis. For mass spectrometry, a stock solution is prepared by dissolving 1 mg of Salipurposide in 1 mL of methanol, which is then further diluted with the mobile phase for analysis.

NMR Spectroscopy

NMR spectra are recorded on a 500 MHz spectrometer.

- ¹H NMR: A standard proton experiment is performed to determine the chemical shifts, multiplicities, and coupling constants of the protons.
- ¹³C NMR: A proton-decoupled carbon experiment is run to identify the chemical shifts of all carbon atoms.
- 2D NMR:
 - COSY (Correlation Spectroscopy): To establish proton-proton correlations within the same spin system.
 - HSQC (Heteronuclear Single Quantum Coherence): To identify direct one-bond proton-carbon correlations.

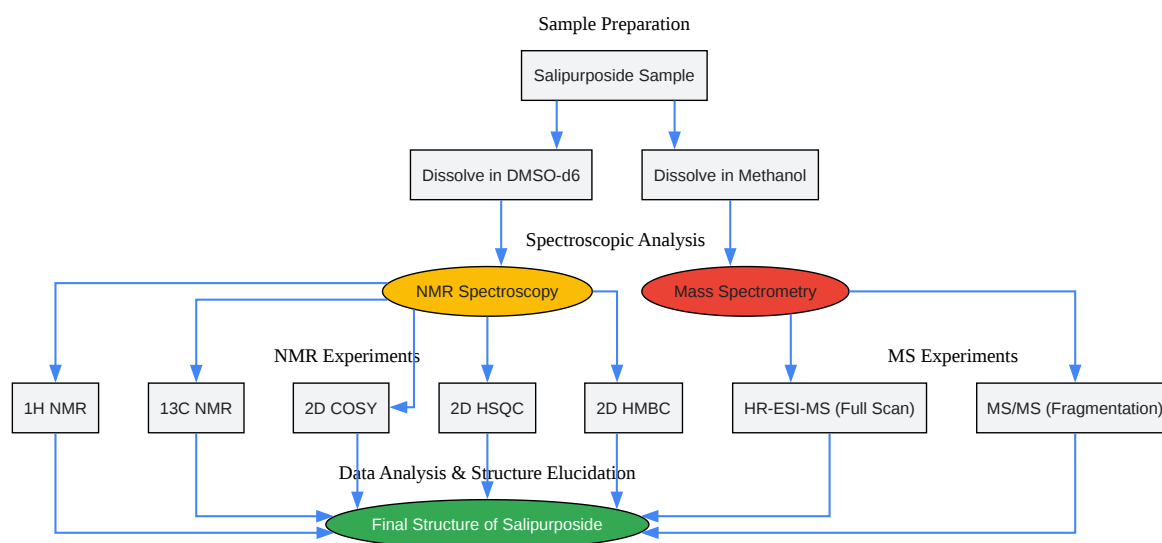
- HMBC (Heteronuclear Multiple Bond Correlation): To determine long-range (2-3 bond) proton-carbon correlations, which is crucial for connecting the aglycone and the sugar moiety.

High-Resolution Mass Spectrometry

HRMS analysis is performed on a Q-TOF (Quadrupole Time-of-Flight) mass spectrometer equipped with an electrospray ionization (ESI) source.

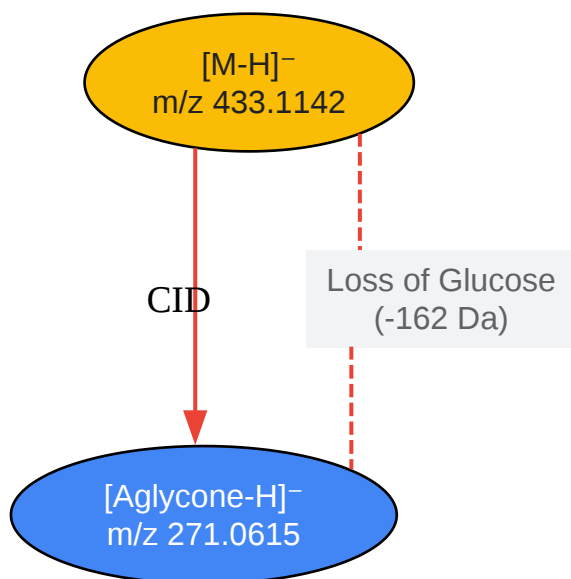
- Mode: Both positive and negative ion modes are used to obtain the protonated ($[M+H]^+$), sodiated ($[M+Na]^+$), and deprotonated ($[M-H]^-$) molecular ions.
- MS Scan: A full scan is acquired over a mass range of m/z 100-1000 to determine the accurate mass of the molecular ions.
- MS/MS Analysis: The deprotonated molecular ion ($[M-H]^-$) is selected for collision-induced dissociation (CID) to obtain fragmentation information, which helps in confirming the structure, particularly the nature of the aglycone and the sugar moiety.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Salipurposide structure elucidation.



[Click to download full resolution via product page](#)

Caption: Mass spectrometry fragmentation of Salipurposide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Salipurposide | C₂₁H₂₂O₁₀ | CID 15559669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Structural Elucidation of Salipurposide using NMR and Mass Spectrometry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15590892/docs#application-note-structural-elucidation-of-salipurposide-using-nmr-and-mass-spectrometry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)